

An In-depth Technical Guide to Arenobufagin 3-hemisuberate: Chemical Structure and Properties

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Compound of Interest

Compound Name: Arenobufagin 3-hemisuberate

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Introduction

Arenobufagin, a bufadienolide steroid isolated from the venom of toads such as *Bufo gargarizans*, has garnered significant interest in the scientific community for its potent biological activities, particularly its anti-cancer properties.^{[1][2]} A derivative of this natural product, **Arenobufagin 3-hemisuberate**, has demonstrated enhanced and more selective anti-proliferative effects, highlighting its potential as a promising candidate for further drug development. This technical guide provides a comprehensive overview of the chemical structure, properties, and known biological activities of **Arenobufagin 3-hemisuberate**, with comparative data for its parent compound, Arenobufagin.

Chemical Structure and Properties

The chemical structure of **Arenobufagin 3-hemisuberate** is characterized by the esterification of the 3-hydroxyl group of Arenobufagin with suberic acid (as a hemisuberate). This modification significantly alters the lipophilicity and potentially the pharmacokinetic profile of the parent molecule.

Arenobufagin:

Arenobufagin 3-hemisuberate:

(Note: An exact public domain image of the 3-hemisuberate structure is unavailable. The structure is Arenobufagin with a hemisuberoyl group attached at the 3-position.)

A summary of the known and predicted chemical and physical properties for both compounds is presented below.

Property	Arenobufagin	Arenobufagin 3-hemisuberate
Molecular Formula	C ₂₄ H ₃₂ O ₆	C ₃₂ H ₄₄ O ₉
Molecular Weight	416.51 g/mol	572.69 g/mol
CAS Number	464-74-4	30219-16-0
Appearance	Solid	No data available
Melting Point	No data available	No data available
Boiling Point	637.2 ± 55.0 °C (predicted)	No data available
Solubility	Poor aqueous solubility	No data available
Density	1.4 ± 0.1 g/cm ³ (predicted)	No data available

Table 1: Chemical and Physical Properties of Arenobufagin and **Arenobufagin 3-hemisuberate**.

Spectral data for Arenobufagin has been reported in various studies.[1][3]

Spectral Data	Arenobufagin
¹ H NMR	Data available in literature[1]
¹³ C NMR	Data available in literature[1]
Mass Spectrometry	Molecular ion peaks consistent with C ₂₄ H ₃₂ O ₆ [3]

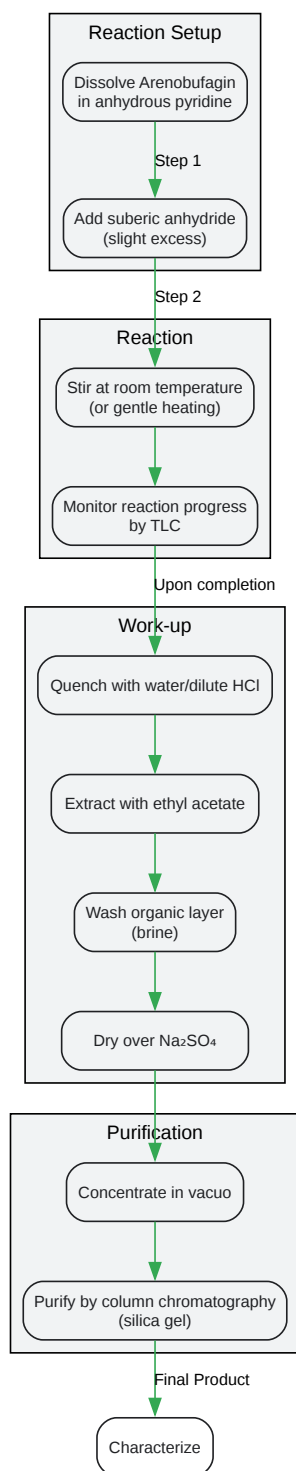
Table 2: Spectral Data for Arenobufagin.

Experimental Protocols

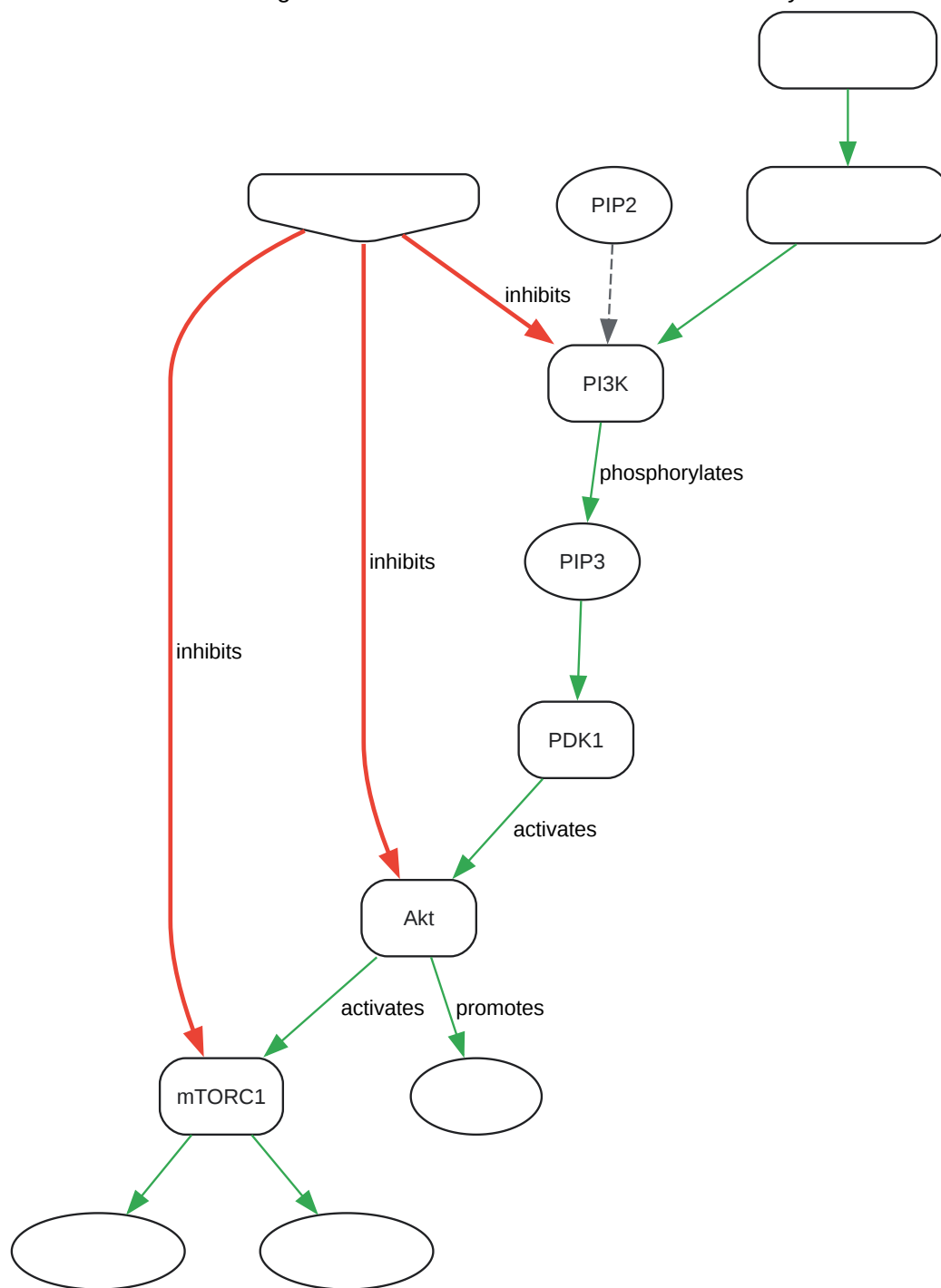
Proposed Synthesis of Arenobufagin 3-hemisuberate

While a specific detailed protocol for the synthesis of **Arenobufagin 3-hemisuberate** is not readily available in the public domain, a plausible method can be inferred from general steroid esterification procedures. The following is a proposed experimental workflow.

Proposed Synthesis Workflow for Arenobufagin 3-hemisuberate



Arenobufagin's Inhibition of the PI3K/Akt/mTOR Pathway



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References

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